

What is the complete chemical structure of Carasinol B?

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Compound of Interest

Compound Name: Carasinol B

Cat. No.: B1247877

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Carasinol B: A Comprehensive Technical Dossier

For Researchers, Scientists, and Drug Development Professionals

Abstract

Carasinol B is a naturally occurring stilbenoid tetramer, a class of polyphenolic compounds known for their diverse biological activities. First identified in *Caragana sinica* and also found in *Carex humilis* Leyss, this complex molecule has garnered interest for its potential pharmacological applications. This document provides a detailed overview of the complete chemical structure of **Carasinol B**, its physicochemical properties, and available experimental data. While specific biological activities and associated signaling pathways for **Carasinol B** are still under investigation, this guide consolidates the current knowledge and provides context based on related stilbenoid compounds.

Chemical Structure and Identification

Carasinol B is a complex oligostilbene with a tetrameric structure composed of four resveratrol units. Its systematic IUPAC name is 5-[(2S,3R,4S,5R)-4-[(2S,3S)-3-[(2R,3R)-3-(3,5-dihydroxyphenyl)-6-hydroxy-2-(4-hydroxyphenyl)-2,3-dihydro-1-benzofuran-4-yl]-6-hydroxy-2-(4-hydroxyphenyl)-2,3-dihydro-1-benzofuran-4-yl]-2,5-bis(4-hydroxyphenyl)oxolan-3-yl]benzene-1,3-diol[1].

The chemical structure of **Carasinol B** is presented in Figure 1.

Chemical structure of Carasinol B

*Figure 1: Chemical Structure of **Carasinol B**.*

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic properties of **Carasinol B** is provided in Table 1. While literature mentions the use of 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy for the structural elucidation of **Carasinol B**, specific and complete ^1H and ^{13}C NMR data sets are not readily available in the public domain. The data presented here are compiled from various chemical databases and publications.

Table 1: Quantitative Data for **Carasinol B**

Property	Value	Source
Identifiers		
CAS Number	777857-86-0	[1][2]
PubChem CID	11309056	[1]
Molecular Properties		
Molecular Formula	C ₅₆ H ₄₄ O ₁₃	[1][2]
Molecular Weight	924.94 g/mol	[2]
Exact Mass	924.27819145 Da	[1]
Physicochemical Properties		
Appearance	Powder	[3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]
Topological Polar Surface Area	230 Å ²	[1]
Spectroscopic Data		
¹ H NMR	Data not fully available. Mentioned in literature for structural confirmation.	[4]
¹³ C NMR	Data not fully available. Mentioned in literature for structural confirmation.	[4]
Mass Spectrometry	HRESIMS data mentioned in literature for structural confirmation.	[4]
UV-Vis	UV spectra obtained in absolute MeOH.	[4]
IR	IR spectra obtained.	[4]

Experimental Protocols

Acid-Catalyzed Epimerization of Kobophenol A to Carasinol B

Carasinol B can be formed from its epimer, Kobophenol A, through an acid-catalyzed reaction. This process is significant as it may mimic biotransformation in plants and metabolic processes in animals[4][5].

Protocol:

- A solution of Kobophenol A (92.4 mg, 0.1 mmol) is prepared in methanol (3.0 mL).
- To this solution, 0.01 M HCl (3.0 mL) is added at room temperature.
- The reaction mixture is then refluxed for 18 hours.
- Following reflux, the solvent is removed under reduced pressure.
- The resulting residue is dissolved in a methanol/water mixture (1:2, 1 mL).
- The dissolved residue is then subjected to column chromatography on an ODS-2 RP-18 column for purification, yielding **Carasinol B** as a pale yellow amorphous powder[4].

High-Performance Liquid Chromatography (HPLC) for Quantification

A reversed-phase HPLC method has been developed for the simultaneous determination of **Carasinol B**, Kobophenol A, and (+)- α -viniferin in *Caragana sinica*[1].

Methodology:

- Column: ODS-2 Hypersil C18 reversed-phase column (5 μ m, 15 cm \times 0.46 cm)
- Mobile Phase: A mixture of CH₃CN/CH₃OH/NaOAc-HOAc buffer (pH 4.5, 0.02 M) in a ratio of 16:19:65 (v/v/v)
- Flow Rate: 1.0 mL/min

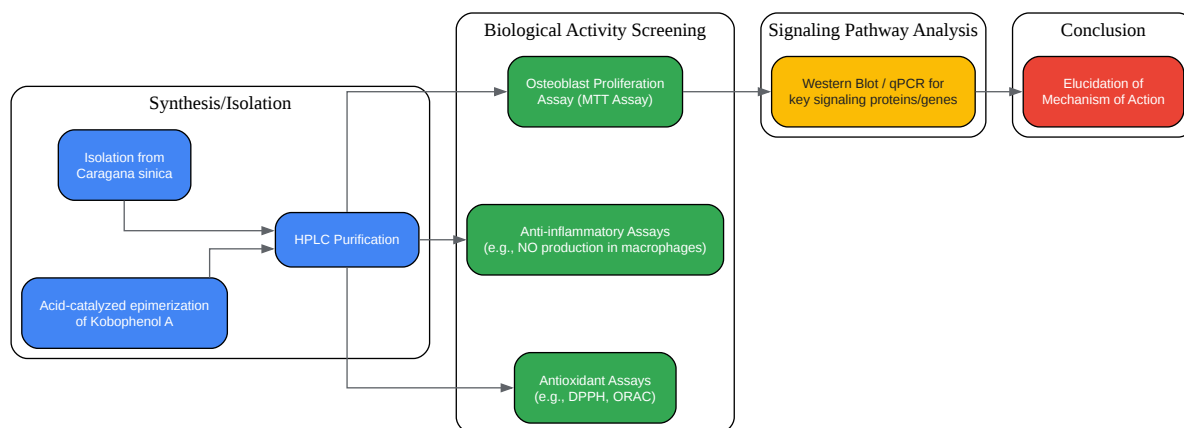
- Detection Wavelength: 284 nm
- Column Temperature: 30 °C
- Injection Volume: 20 µL^[4]

Biological Activity and Signaling Pathways

Specific biological activities and the modulation of signaling pathways by pure **Carasinol B** are not yet extensively documented in published literature. However, the broader class of stilbenoids, particularly those isolated from *Caragana sinica*, have demonstrated a range of biological effects.

Oligomeric stilbenes from *Caragana sinica* have been reported to exhibit antioxidant and anti-inflammatory properties. Furthermore, some stilbene tetramers from this plant have been observed to stimulate the proliferation of cultured osteoblasts, suggesting a potential role in bone health. It is plausible that **Carasinol B** contributes to these observed activities.

Given the lack of specific data for **Carasinol B**, a logical workflow for investigating its potential biological activities would involve initial screening for antioxidant and anti-inflammatory effects, followed by more specific assays based on the activities of related compounds, such as osteoblast proliferation assays.



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